

physical and chemical properties of 3-Carbamoyloxy-2-phenylpropionic acid

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Compound of Interest

3-Carbamoyloxy-2phenylpropionic acid

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In-Depth Technical Guide: 3-Carbamoyloxy-2-phenylpropionic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Carbamoyloxy-2-phenylpropionic acid, a derivative of phenylpropionic acid, is a compound of interest in chemical and pharmaceutical research. This technical guide provides a comprehensive overview of its known physical and chemical properties, along with available information on its biological activities. While experimental data for some properties are limited, this document consolidates the current knowledge to support further investigation and application of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Carbamoyloxy-2- phenylpropionic acid** is presented below. It is important to note that several of these values are predicted and await experimental verification.

Table 1: Physical and Chemical Properties of 3-Carbamoyloxy-2-phenylpropionic Acid



Property	Value	Source	
IUPAC Name	3-Carbamoyloxy-2- phenylpropanoic acid	N/A	
Synonyms	3-Carbamoyl-2- phenylpropionic acid, Benzeneacetic acid, α- [[(aminocarbonyl)oxy]methyl]-		
CAS Number	139262-66-1	[1]	
Molecular Formula	C10H11NO4	[1]	
Molecular Weight	209.2 g/mol	[1]	
Purity	98.00%	[2]	
Predicted Boiling Point	444.0 ± 38.0 °C	[1]	
Predicted Density	1.325 ± 0.06 g/cm ³	[1]	
Predicted pKa	3.58 ± 0.10	[1]	
Melting Point	Not available		
Solubility	Not available	_	
logP	Not available		

Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Carbamoyloxy-2-phenylpropionic acid** are not readily available in the surveyed literature. However, the synthesis of related 2-phenylpropionic acid derivatives often involves multi-step procedures. A general synthetic approach can be inferred from procedures for similar compounds, which typically involve the formation of a 2-phenylpropionic acid backbone followed by functional group manipulations.

For instance, the synthesis of various 2-(4-substitutedmethylphenyl)propionic acid derivatives has been described to start from 4-methyl acetophenone, proceeding through reduction, tosylation, cyanation, hydrolysis to the carboxylic acid, and subsequent functionalization of the



methyl group. While not a direct protocol for the target molecule, this illustrates a potential synthetic strategy.

Biological Activity and Mechanism of Action

The biological activity of **3-Carbamoyloxy-2-phenylpropionic acid** has not been extensively studied. However, one key piece of data regarding its safety profile is available.

Cytotoxicity Profile

In a study evaluating the in vitro reactivity of putative reactive metabolites of felbamate, 3-Carbamoyl-2-phenylpropionic acid was found to be nontoxic to cultured fibroblasts.[3] The 50% growth inhibition (GI50) was determined to be greater than 500 microM, indicating a low potential for cytotoxicity under the tested conditions.[3]

Table 2: Cytotoxicity Data

Compound	Cell Line	Assay	Result (GI50)
3-Carbamoyl-2- phenylpropionic acid	Fibroblasts	Growth Inhibition	> 500 µM[3]

Signaling Pathways and Mechanism of Action

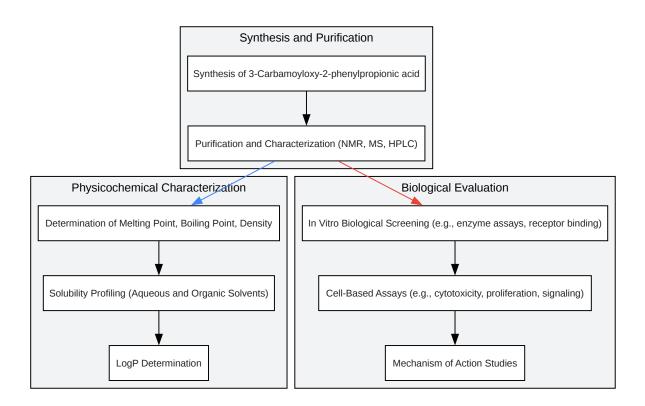
Currently, there is no specific information available in the scientific literature regarding the signaling pathways modulated by or the precise mechanism of action of **3-Carbamoyloxy-2-phenylpropionic acid**. Research on the broader class of aryl propionic acid derivatives suggests a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer effects, often mediated through the inhibition of enzymes like cyclooxygenase (COX).[4] However, it is crucial to note that these are general characteristics of the chemical class and have not been specifically demonstrated for **3-Carbamoyloxy-2-phenylpropionic acid**.

Logical Relationships and Workflows

To facilitate further research and development of **3-Carbamoyloxy-2-phenylpropionic acid**, a logical workflow for its investigation is proposed. This workflow outlines the necessary steps



from synthesis to biological characterization.



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Caption: Proposed workflow for the synthesis and characterization of **3-Carbamoyloxy-2-phenylpropionic acid**.

Conclusion

3-Carbamoyloxy-2-phenylpropionic acid is a compound for which fundamental physicochemical and biological data are largely yet to be established. The available information, primarily from predictive models and a single cytotoxicity study, suggests a molecule with a favorable safety profile. This technical guide highlights the significant gaps in the current understanding of this compound, thereby identifying clear avenues for future



research. The provided workflow offers a structured approach for researchers to systematically investigate its properties and potential applications. Further studies are essential to elucidate its synthesis, experimental properties, and biological functions, which will be critical for unlocking its potential in drug discovery and development.

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